An In-Depth Technical Guide to Tert-butyl 2-hydroxybenzoate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Tert-butyl 2-hydroxybenzoate*
CAS No.:	*23408-05-1*
Cat. No.:	*B1339066*

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This guide provides a comprehensive technical overview of **tert-butyl 2-hydroxybenzoate** (CAS No. 23408-05-1), a versatile molecule with significant applications in organic synthesis and as a key intermediate in the development of novel therapeutics. This document is intended for researchers, scientists, and professionals in the field of drug development, offering insights into its synthesis, characterization, and practical applications, grounded in established chemical principles.

Introduction and Molecular Overview

Tert-butyl 2-hydroxybenzoate, also known as tert-butyl salicylate, is an aromatic ester characterized by a salicylic acid core where the carboxylic acid proton is replaced by a bulky tert-butyl group.[1] This structural feature is paramount to its chemical behavior and utility. The tert-butyl group serves as a sterically hindering and acid-labile protecting group for the carboxylic acid functionality of salicylic acid. This allows for selective reactions at other positions of the aromatic ring or the phenolic hydroxyl group, making it a valuable building block in multi-step organic synthesis.[2]

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The molecular structure consists of a benzene ring substituted with a hydroxyl group and a tert-butoxycarbonyl group in an ortho relationship. This arrangement facilitates intramolecular hydrogen bonding, which influences its physicochemical properties and reactivity.

Physicochemical and Spectroscopic Profile

A thorough understanding of the physical and chemical properties of **tert-butyl 2-hydroxybenzoate** is essential for its effective use in research and development.

Table 1: Physicochemical Properties of **Tert-butyl 2-hydroxybenzoate**

Property	Value	Source
CAS Number	23408-05-1	[1]
Molecular Formula	$C_{11}H_{14}O_3$	[1]
Molecular Weight	194.23 g/mol	[1]
IUPAC Name	tert-butyl 2-hydroxybenzoate	[1]
Synonyms	tert-butyl salicylate, t-Butyl Salicylate, Salicylic acid t-butyl ester	[1]
Appearance	White to off-white crystalline powder	General knowledge
Solubility	Soluble in organic solvents such as ethanol, methanol, and dichloromethane. Insoluble in water.	General knowledge

Spectroscopic Data

The structural elucidation and purity assessment of **tert-butyl 2-hydroxybenzoate** are routinely performed using a combination of spectroscopic techniques.

Table 2: Spectroscopic Data for **Tert-butyl 2-hydroxybenzoate**

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Technique	Key Features and Approximate Chemical Shifts/Peaks
^{1}H NMR	~1.6 ppm (s, 9H): The nine equivalent protons of the tert-butyl group appear as a sharp singlet.[3] ~6.8-7.8 ppm (m, 4H): The four protons on the aromatic ring exhibit a complex multiplet pattern characteristic of a 1,2-disubstituted benzene ring. ~9.5-11.0 ppm (s, 1H): The phenolic hydroxyl proton often appears as a broad singlet at a downfield chemical shift due to hydrogen bonding.
^{13}C NMR	~28 ppm: The three equivalent methyl carbons of the tert-butyl group. ~82 ppm: The quaternary carbon of the tert-butyl group. ~115-160 ppm: The six carbons of the aromatic ring, with the carbon attached to the hydroxyl group and the carbonyl carbon being the most deshielded. ~170 ppm: The carbonyl carbon of the ester group.[4]
Infrared (IR)	~3200-3000 cm^{-1} (broad): O-H stretching vibration of the phenolic hydroxyl group, broadened due to hydrogen bonding. ~2980-2930 cm^{-1}: C-H stretching vibrations of the tert-butyl group. ~1680 cm^{-1}: C=O stretching vibration of the ester carbonyl group. ~1600, 1480 cm^{-1}: C=C stretching vibrations within the aromatic ring. ~1250 cm^{-1}: C-O stretching vibration of the ester.
Mass Spectrometry (MS)	m/z 194 (M^+): Molecular ion peak. m/z 138: Loss of isobutylene (C_4H_8) from the molecular ion. m/z 121: Subsequent loss of a hydroxyl radical from the m/z 138 fragment.[1]

Synthesis and Purification

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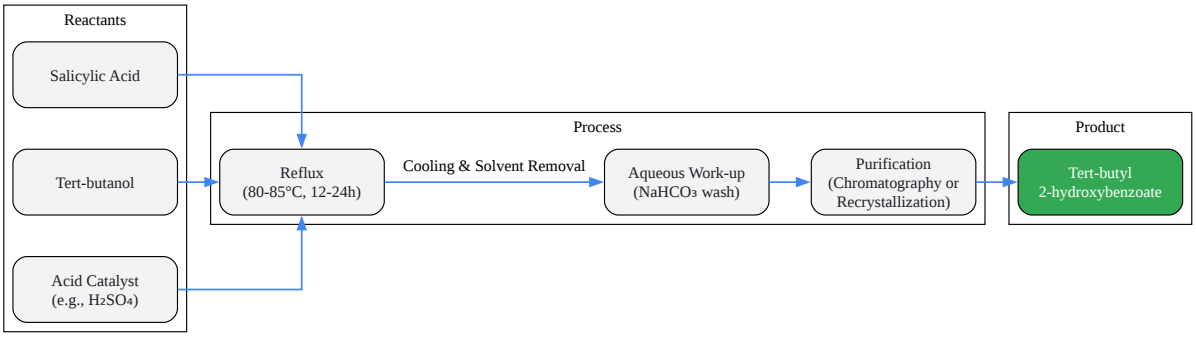
The synthesis of **tert-butyl 2-hydroxybenzoate** can be achieved through several routes, with the choice of method often depending on the desired scale, available starting materials, and required purity.

Acid-Catalyzed Esterification of Salicylic Acid

A common and straightforward method for the laboratory-scale synthesis of **tert-butyl 2-hydroxybenzoate** is the acid-catalyzed esterification of salicylic acid with tert-butanol or isobutylene.

- Reaction Setup: To a solution of salicylic acid (1 equivalent) in an excess of tert-butanol (which also acts as the solvent), a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid, is added.
- Reaction Conditions: The reaction mixture is heated to reflux (approximately 80-85 °C) for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Upon completion, the reaction mixture is cooled to room temperature and the excess tert-butanol is removed under reduced pressure. The residue is dissolved in an organic solvent like ethyl acetate and washed with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst and remove any unreacted salicylic acid. The organic layer is then washed with brine, dried over anhydrous sodium sulfate, and filtered.
- Purification: The crude product is purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent, or by recrystallization from a suitable solvent system like ethanol/water to afford pure **tert-butyl 2-hydroxybenzoate**.[5]

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Diagram: Synthesis Workflow

One-Pot Synthesis from 4-tert-butylphenol

An alternative and efficient industrial-scale synthesis involves a one-pot procedure starting from 4-tert-butylphenol. This method utilizes a Kolbe-Schmitt reaction followed by in-situ esterification.

- Carboxylation: 4-tert-butylphenol is first converted to its sodium salt, which then undergoes carboxylation with carbon dioxide under pressure to yield sodium 5-tert-butyl-2-hydroxybenzoate.
- Esterification: Without isolation of the intermediate, the reaction mixture is treated with a tert-butylating agent in the presence of a suitable catalyst to form the final product.

This method offers advantages in terms of atom economy and process efficiency for large-scale production.

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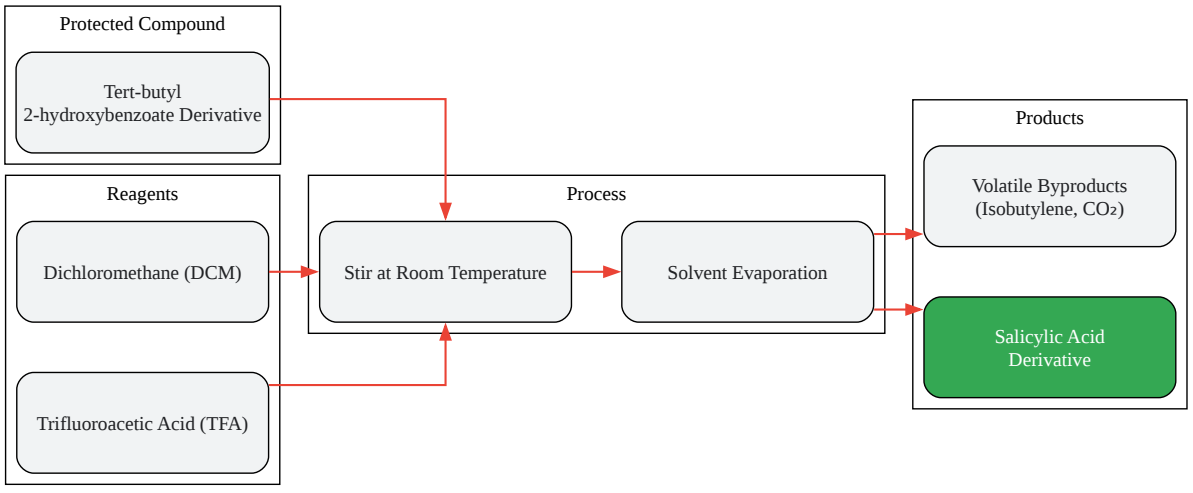
Applications in Organic Synthesis and Drug Development

The primary utility of **tert-butyl 2-hydroxybenzoate** lies in its role as a protected form of salicylic acid, enabling a wide range of chemical transformations.

As a Protecting Group

The tert-butyl ester is stable under basic and nucleophilic conditions, allowing for reactions to be carried out on the aromatic ring or the phenolic hydroxyl group without affecting the carboxylic acid functionality.

The tert-butyl group can be readily removed under acidic conditions, typically using trifluoroacetic acid (TFA) in a solvent like dichloromethane (DCM) at room temperature. The byproducts of this deprotection are isobutylene and carbon dioxide, which are volatile and easily removed, simplifying the purification of the deprotected salicylic acid derivative.



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Diagram: Deprotection Workflow

Intermediate in Multi-Step Syntheses

Tert-butyl 2-hydroxybenzoate serves as a crucial intermediate in the synthesis of more complex molecules, including pharmaceutically active compounds. Its structure allows for regioselective modifications. For instance, the phenolic hydroxyl group can be alkylated or acylated, and the aromatic ring can undergo electrophilic substitution reactions such as nitration or halogenation.

Hypothetical Application in Drug Synthesis:

Consider the synthesis of a novel anti-inflammatory agent where a specific substituent is required at the 5-position of the salicylic acid core, and the phenolic hydroxyl group needs to be converted to an ether.

- Protection: Salicylic acid is first converted to **tert-butyl 2-hydroxybenzoate** to protect the carboxylic acid.
- Electrophilic Aromatic Substitution: The protected salicylate undergoes a Friedel-Crafts acylation at the 5-position.
- Etherification: The phenolic hydroxyl group is then alkylated under basic conditions.
- Deprotection: Finally, the tert-butyl group is removed using TFA to yield the target carboxylic acid.

This strategic use of **tert-butyl 2-hydroxybenzoate** allows for a controlled and high-yielding synthesis of the desired complex molecule.

Safety and Handling

Tert-butyl 2-hydroxybenzoate should be handled with appropriate safety precautions in a well-ventilated laboratory environment.

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- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]
- Personal Protective Equipment (PPE): Safety goggles, gloves, and a lab coat should be worn when handling this compound.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong acids or bases.

Conclusion

Tert-butyl 2-hydroxybenzoate is a cornerstone intermediate in modern organic synthesis. Its unique combination of a salicylic acid scaffold and a sterically demanding, acid-labile tert-butyl protecting group provides chemists with a powerful tool for the construction of complex molecular architectures. A thorough understanding of its synthesis, reactivity, and handling is crucial for leveraging its full potential in the discovery and development of new chemical entities, particularly within the pharmaceutical industry.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Tert-butyl 2-hydroxybenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1339066/docs#an-in-depth-technical-guide-to-tert-butyl-2-hydroxybenzoate]

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